

Unveiling Astrophloxine: A Technical Guide to its Synthesis and Properties

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Compound of Interest

Compound Name: *Astrophloxine*

Cat. No.: *B7800403*

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Introduction

Astrophloxine, a vibrant reddish dye, has garnered significant interest within the scientific community for its potential applications in various fields, including textile dyeing and as a biological stain. This technical guide provides a comprehensive overview of the discovery, synthesis, and photophysical properties of **Astrophloxine**, with a focus on its experimental protocols and quantitative data. While the name "**Astrophloxine**" is not widely indexed in scientific literature, it is often associated with the phloxine family of dyes, particularly Astra Phloxine and Phloxine B. This document will primarily focus on the characteristics of these closely related and well-documented dyes as a proxy for understanding **Astrophloxine**.

Astra Phloxine is categorized as a basic dye, recognized for its brilliant fluorescence and excellent light and wash fastness.[1] It exists as a salt of a colored organic base containing amino and imino groups, typically combined with a colorless acid like hydrochloric or sulfuric acid.[1] Phloxine B, a xanthene dye and a derivative of fluorescein, is particularly valued in biological applications for its ability to differentiate between living and dead cells.[2]

Physicochemical Properties of Astra Phloxine

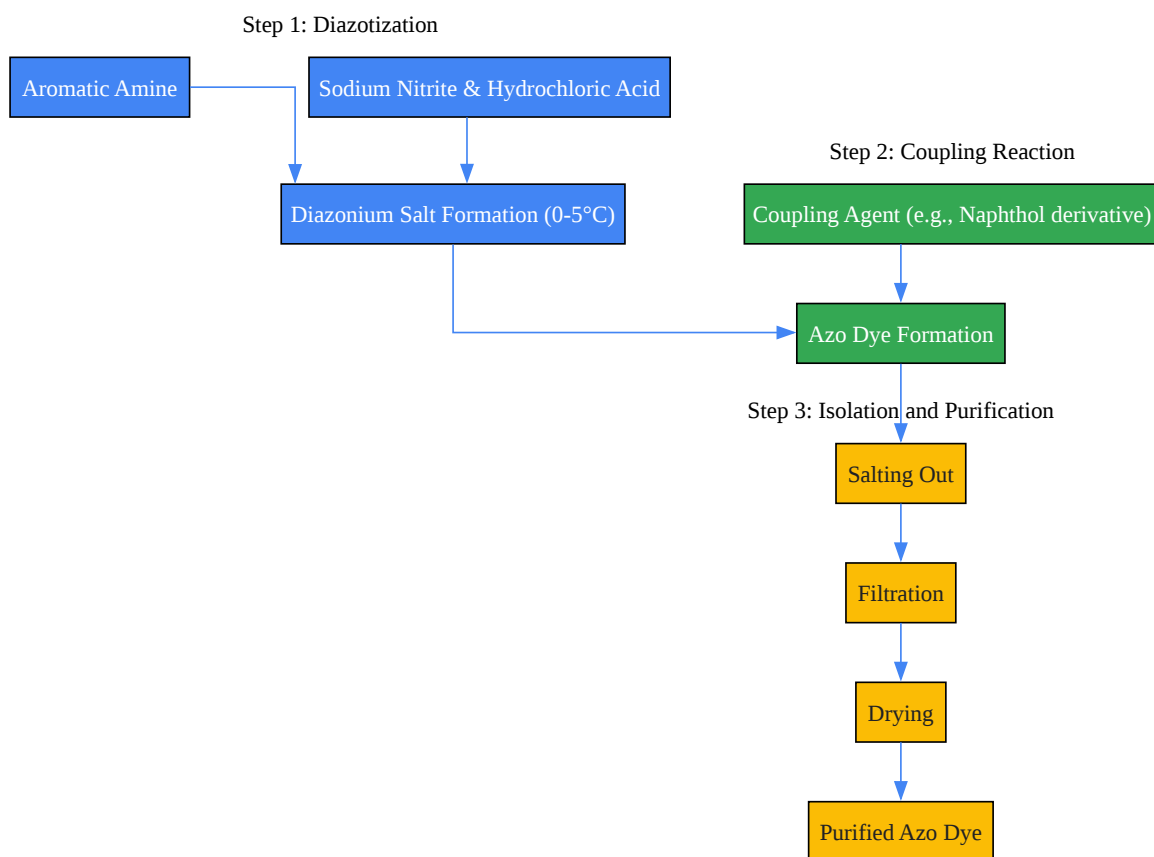
The general physical and chemical properties of Astra Phloxine are summarized below, providing a baseline for its characterization and application.

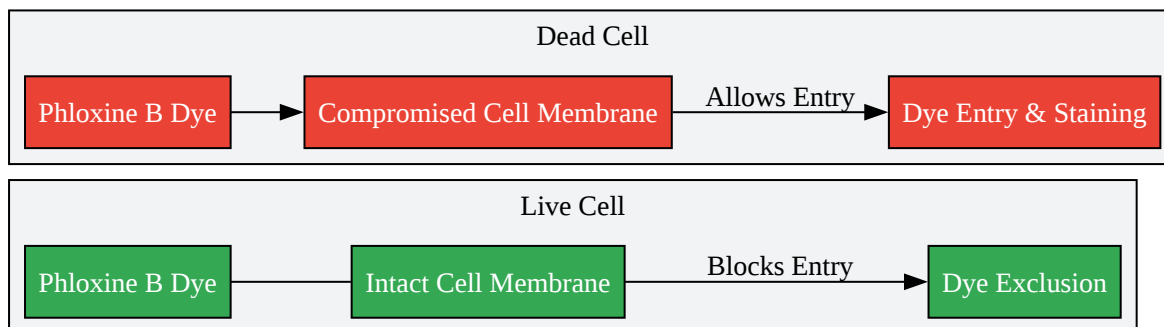
Property	Value	Reference
Appearance	Reddish Powder	[1]
Dye Type	Basic Dye	[1]
Transparency	Clear Transparent Liquid (in soln.)	[1]
Strength	100%	[1]
pH (1% Solution)	2.0 - 2.5	[1]
Heat Stability	120 °C	[1]
Solubility in Water	20 g/L	[1]
Insoluble Matter	≤ 0.5%	[1]
Solvents	Acetic Acid, Water, HCl	[1]

Synthesis of Related Azo Dyes: A General Protocol

While a specific synthesis protocol for "**Astrophloxine**" is not readily available, the synthesis of similar azo dyes generally follows a well-established diazotization-coupling procedure. The following provides a generalized methodology based on the synthesis of other reactive azo dyes.

Experimental Workflow for Azo Dye Synthesis





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References

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- 2. [hridhanchem.com](https://www.hridhanchem.com) [hridhanchem.com]
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